

# Safety and handling precautions for ethyl isobutyrylacetate

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An In-depth Technical Guide to the Safety and Handling of Ethyl Isobutyrylacetate

For Researchers, Scientists, and Drug Development Professionals

#### Introduction

**Ethyl isobutyrylacetate** (CAS No. 7152-15-0), also known as ethyl 4-methyl-3-oxopentanoate, is a beta-keto ester utilized in various chemical syntheses.[1] Its structural features make it a valuable building block in the development of more complex molecules, including pharmaceutical intermediates. As with any chemical reagent, a thorough understanding of its properties and associated hazards is paramount for ensuring laboratory safety. This guide provides comprehensive safety and handling information for **ethyl isobutyrylacetate**, compiled from reputable safety data sheets (SDS) to support researchers and professionals in its safe application.

### **Hazard Identification and Classification**

**Ethyl isobutyrylacetate** is classified as a flammable liquid and vapor.[2][3] While its toxicological properties have not been fully investigated, it is known to cause irritation upon contact.[1]

- GHS Classification: Flammable Liquid, Category 3[2][3]
- Signal Word: Warning[2]



- Hazard Statements: H226: Flammable liquid and vapor[3]
- Primary Hazards: May cause eye, skin, respiratory, and digestive tract irritation.[1]

## **Physical and Chemical Properties**

A summary of the key physical and chemical properties of **ethyl isobutyrylacetate** is provided below. This data is essential for designing experiments, understanding its behavior under various conditions, and planning for safe storage and handling.

| Property          | Value                             | Reference(s) |
|-------------------|-----------------------------------|--------------|
| CAS Number        | 7152-15-0                         | [1][2]       |
| Molecular Formula | C8H14O3 /<br>(CH3)2CHCOCH2COOC2H5 | [3]          |
| Molecular Weight  | 158.19 g/mol                      | [3]          |
| Appearance        | Clear, colorless liquid           | [1]          |
| Boiling Point     | 173 °C (literature)               |              |
| Melting Point     | -9 °C (literature)                |              |
| Density           | 0.98 g/mL at 25 °C (literature)   |              |
| Refractive Index  | n20/D 1.425 (literature)          |              |

## **Fire and Explosion Hazard Data**

**Ethyl isobutyrylacetate** is a flammable liquid, presenting a significant fire risk if not handled and stored correctly.[1][2] All work should be conducted away from open flames, sparks, and other sources of ignition.



| Property                      | Value   | Reference(s) |
|-------------------------------|---|--------------|
| Flash Point                   | 44 °C (111.2 °F) - Closed Cup                                   | [1]          |
| Autoignition Temperature      | Not available   | [1]          |
| Explosion Limits              | Lower: Not available, Upper:<br>Not available                   | [1]          |
| Suitable Extinguishing Media  | Water spray, dry chemical, carbon dioxide, or appropriate foam. | [1][2]       |
| Hazardous Combustion Products | Carbon monoxide, carbon dioxide, irritating and toxic fumes.    | [1][2]       |

## **Detailed Safety and Handling Protocols**

Adherence to strict safety protocols is mandatory when working with **ethyl isobutyrylacetate** to minimize exposure and prevent accidents.

# **Engineering Controls and Personal Protective Equipment (PPE)**

- Ventilation: Use only in a well-ventilated area.[1] Process enclosures, local exhaust ventilation, or other engineering controls should be used to maintain airborne levels below any recommended exposure limits.[1]
- Eye Protection: Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[1][2]
- Skin Protection: Wear appropriate chemical-resistant gloves and protective clothing to prevent skin exposure.[1][2]
- Respiratory Protection: If exposure limits are exceeded or if irritation is experienced, a
   NIOSH/MSHA or European Standard EN 149 approved respirator should be used.[1][2]



### **Handling Procedures**

- Wash hands and any exposed skin thoroughly after handling.[1]
- Avoid contact with eyes, skin, and clothing.[1]
- Avoid ingestion and inhalation.[1]
- Keep away from heat, sparks, and open flames.[2]
- Use spark-proof and explosion-proof equipment.[1][2]
- Ground and bond containers and receiving equipment to prevent static discharge.
- Empty containers retain product residue and can be dangerous; do not pressurize, cut, weld, or expose them to ignition sources.[1]

### **Storage Requirements**

- Store in a designated "Flammables-area."[1]
- Keep containers tightly closed when not in use.[1]
- Store in a cool, dry, and well-ventilated area.[1][2]
- Keep away from all sources of ignition, including heat, sparks, and flames.[1][2]
- Store away from incompatible substances, such as strong oxidizing agents.[1][2]

## **Emergency Procedures and Experimental Workflows**

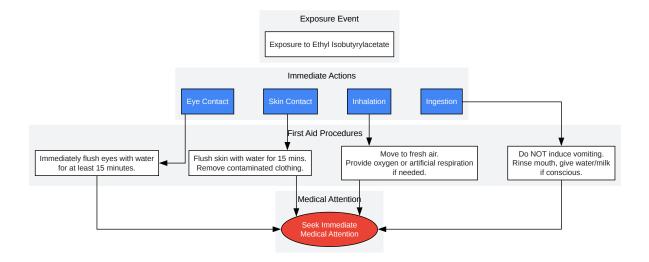
The following sections and diagrams outline the required responses to emergency situations involving **ethyl isobutyrylacetate**.

#### **First Aid Measures**

Immediate and appropriate first aid is critical in the event of an exposure. Always seek medical attention following any exposure.



- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical aid immediately.[1][2]
- Skin Contact: Immediately flush skin with plenty of water for at least 15 minutes while removing all contaminated clothing and shoes. Get medical aid.[1][2]
- Inhalation: Remove from exposure and move to fresh air immediately. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Get medical aid.[1][2]
- Ingestion: Do NOT induce vomiting. If the victim is conscious and alert, rinse their mouth and give 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person.
   Get medical aid immediately.[1]



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Caption: First aid workflow following exposure to **ethyl isobutyrylacetate**.

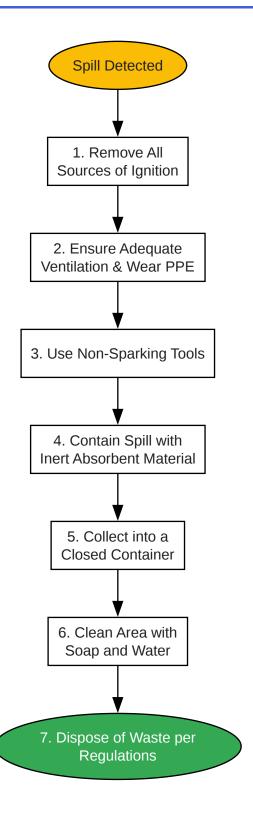


#### **Accidental Release Measures**

A prompt and safe response is required to mitigate the hazards of a spill.

- Personal Precautions: Ensure adequate ventilation and wear proper personal protective equipment (PPE) as outlined in Section 5.1.[1][2]
- Environmental Precautions: Prevent the spill from entering drains or waterways.
- Containment and Cleanup:
  - Remove all sources of ignition immediately.[1][2]
  - Use non-sparking tools and explosion-proof equipment.[1][2]
  - Soak up the spill with an inert absorbent material such as sand, silica gel, dry lime, or soda ash.[1][2]
  - Collect the material and place it in a suitable, closed container for disposal.[1][2]
  - Wash the spill area with soap and water after material pickup is complete.[1]





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